

Spectroscopic Characterization of Lithium Hypofluorite: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lithium hypofluorite*

CAS No.: *34240-84-1*

Cat. No.: *B14691726*

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Lithium hypofluorite (LiOF) is a highly reactive and unstable inorganic compound. Its transient nature makes experimental characterization challenging, resulting in a limited body of spectroscopic data. This technical guide synthesizes the available information on the spectroscopic properties of LiOF, with a primary focus on its vibrational spectrum as determined by matrix isolation infrared spectroscopy. The guide also outlines the experimental methodology used for its synthesis and characterization and discusses the current gaps in the spectroscopic knowledge of this molecule.

Vibrational Spectroscopy

The most definitive spectroscopic data for **lithium hypofluorite** comes from matrix isolation infrared spectroscopy. In these experiments, LiOF is synthesized and trapped in an inert gas matrix at cryogenic temperatures, allowing for the measurement of its vibrational modes.

Quantitative Vibrational Data

The observed infrared absorption frequencies for isotopologues of **lithium hypofluorite**, isolated in an argon matrix, are summarized below. The assignments are based on isotopic shifts.

Isotope	ν_1 (Li-O Stretch) (cm^{-1})	ν_2 (O-F Stretch) (cm^{-1})	Reference
$^6\text{Li}^{16}\text{OF}$	714.0	417.5	[1]
$^7\text{Li}^{16}\text{OF}$	Not explicitly reported, but implied to be different from $^6\text{LiOF}$	Not explicitly reported	[1]
$^6\text{Li}^{18}\text{OF}$	Not explicitly reported	Not explicitly reported	[1]
$^7\text{Li}^{18}\text{OF}$	Not explicitly reported	Not explicitly reported	[1]

Note: The 1971 study by Andrews and Raymond is the primary source of this experimental data. While experiments with ^7Li and ^{18}O were conducted to confirm the assignments for the OF radical, specific frequency values for all LiOF isotopologues were not detailed in the publication.

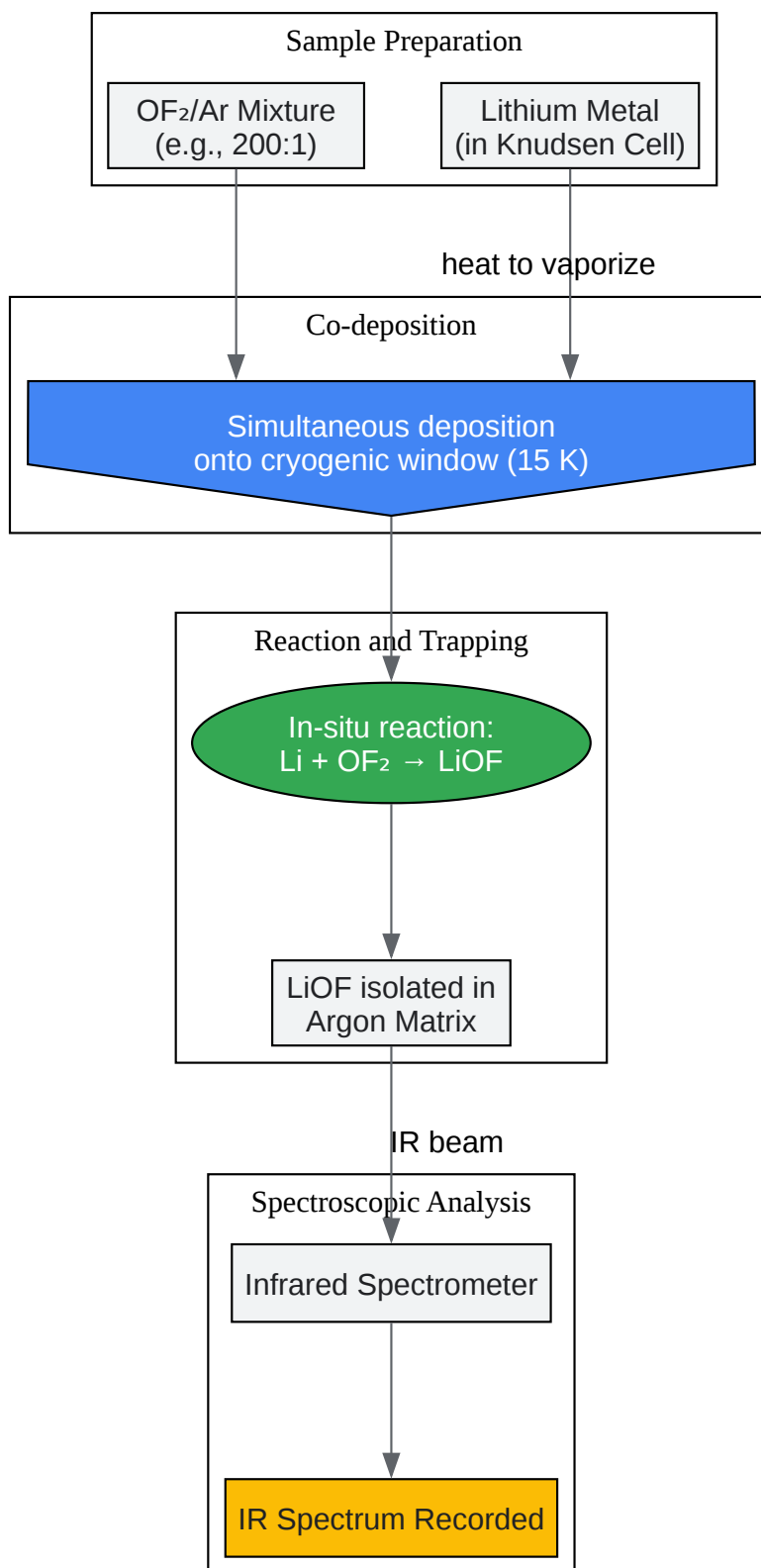
Experimental Protocols

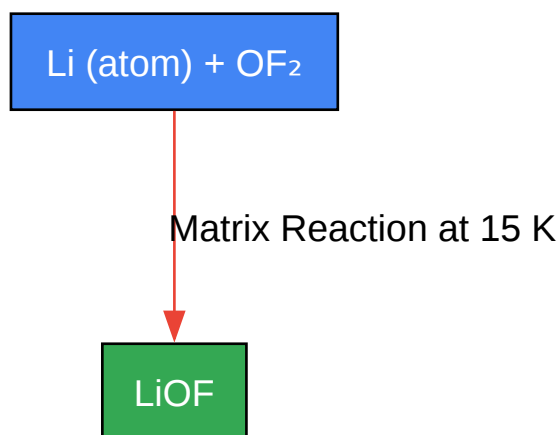
The synthesis and spectroscopic characterization of **lithium hypofluorite** were achieved using the matrix isolation technique.

Synthesis and Isolation of LiOF

The experimental setup for the synthesis and isolation of LiOF is depicted in the workflow diagram below. The process involves the co-deposition of lithium atoms and oxygen difluoride (OF_2) diluted in an argon gas matrix onto a cryogenic surface.

Experimental Workflow for LiOF Synthesis and Matrix Isolation Spectroscopy





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References

- 1. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [Spectroscopic Characterization of Lithium Hypofluorite: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14691726/docs#spectroscopic-characterization-of-lithium-hypofluorite-a-technical-overview>]

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